

6-Bromoquinoline-8-carbonitrile chemical properties

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Compound of Interest

Compound Name: **6-Bromoquinoline-8-carbonitrile**

Cat. No.: **B2600131**

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An In-depth Technical Guide to **6-Bromoquinoline-8-carbonitrile**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and spectral data of **6-Bromoquinoline-8-carbonitrile**, a substituted quinoline derivative of interest to researchers, scientists, and drug development professionals.

Core Chemical Properties

6-Bromoquinoline-8-carbonitrile is a halogenated quinoline nitrile with the molecular formula $C_{10}H_5BrN_2$.^[1] Its structure consists of a quinoline ring system substituted with a bromine atom at the 6-position and a nitrile group at the 8-position.

Table 1: General Chemical Properties

Property	Value	Source
Molecular Formula	$C_{10}H_5BrN_2$	[1]
Molecular Weight	233.07 g/mol	[1]
Appearance	Colourless prisms	[1]

Table 2: Crystallographic Data

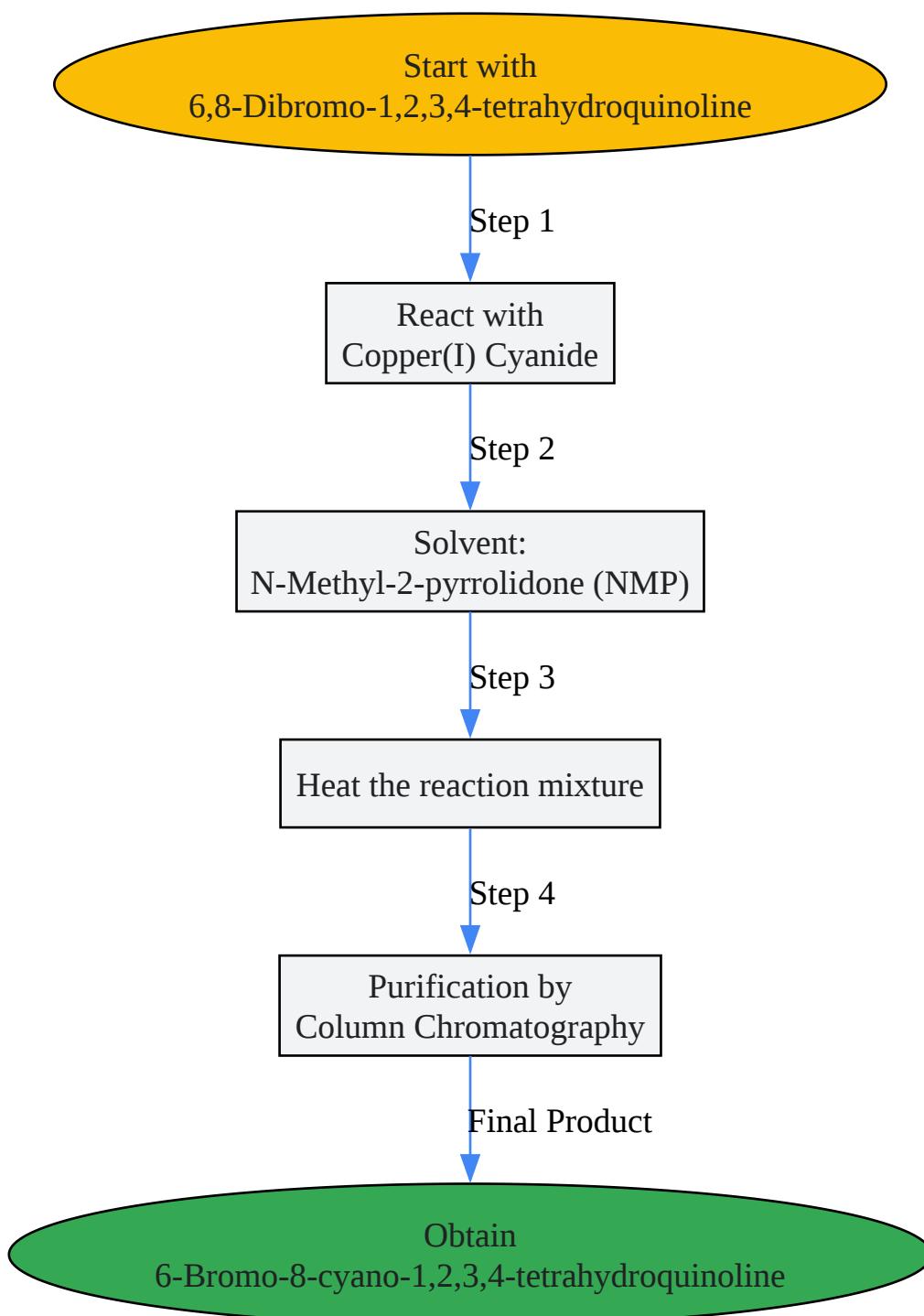
Parameter	Value	Source
Crystal System	Monoclinic	[1]
Space Group	P2 ₁ /c	[1]
Unit Cell Dimensions	$a = 3.8484(8) \text{ \AA}$, $b = 12.634(3) \text{ \AA}$, $c = 18.042(4) \text{ \AA}$	[1]
β	92.918(7)°	[1]
Volume	876.0(3) \AA^3	[1]
Z	4	[1]

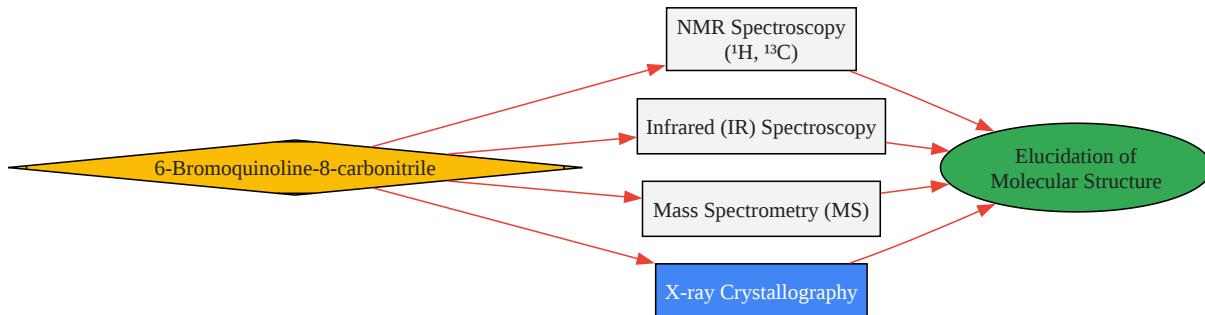
Synthesis and Experimental Protocols

The synthesis of **6-Bromoquinoline-8-carbonitrile** can be achieved through a multi-step process starting from 6,8-dibromo-1,2,3,4-tetrahydroquinoline. The general synthetic pathway involves the aromatization of the tetrahydroquinoline ring, followed by a nucleophilic substitution reaction to introduce the cyano group.

A detailed experimental protocol for the synthesis of 6-Bromo-8-cyano-1,2,3,4-tetrahydroquinoline, a precursor to the target molecule, has been described by Ökten and Çakmak (2015). The subsequent aromatization and cyanation would lead to the final product.

Experimental Workflow for Precursor Synthesis:





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References

- 1. Synthesis of novel cyano quinoline derivatives | Aperta [aperta.ulakbim.gov.tr]
- To cite this document: BenchChem. [6-Bromoquinoline-8-carbonitrile chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2600131#6-bromoquinoline-8-carbonitrile-chemical-properties\]](https://www.benchchem.com/product/b2600131#6-bromoquinoline-8-carbonitrile-chemical-properties)

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